

# A Technical Guide to the Photoprotective Properties of Mycosporine-Like Amino Acids

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Mycosporine-like amino acids (MAAs) are a group of low molecular weight, water-soluble compounds produced by a wide range of organisms, primarily marine algae and cyanobacteria, that inhabit environments with high exposure to ultraviolet (UV) radiation.[1][2] These natural molecules have garnered significant interest in the scientific community, particularly in the fields of dermatology, pharmacology, and cosmetics, due to their remarkable photoprotective properties. This technical guide provides an in-depth overview of the core mechanisms by which MAAs exert their protective effects against UV radiation, focusing on their UV-absorbing capabilities, antioxidant activity, and modulation of cellular signaling pathways. The information is presented to be a valuable resource for researchers, scientists, and drug development professionals engaged in the discovery and development of novel photoprotective agents.

# **UV-Absorbing Properties of Mycosporine-Like Amino Acids**

The primary photoprotective mechanism of MAAs is their ability to absorb harmful UV radiation, particularly in the UVA (315–400 nm) and UVB (280–315 nm) ranges, and dissipate the energy as heat without generating harmful reactive oxygen species (ROS).[3] The specific absorption maximum (λmax) and molar extinction coefficient (ε) of each MAA are determined by its unique



chemical structure, which consists of a central cyclohexenone or cyclohexenimine ring conjugated with various amino acid or imino alcohol substituents.[2][4]

Mycosporine-Like Amino Acid	λmax (nm)	Molar Extinction Coefficient (ε) (M <sup>-1</sup> cm <sup>-1</sup> )	Reference
Mycosporine-glycine	310	28,900	[5]
Shinorine	334	~42,300	[4]
Porphyra-334	334	~44,700	[4]
Palythine	320	-	[4]
Asterina-330	330	-	[4]
Mycosporine-serinol	310	27,270	[5]
Mycosporine-taurine	309	-	[5]

Table 1: UV Absorption Characteristics of Common Mycosporine-Like Amino Acids. This table summarizes the maximum absorption wavelength ( $\lambda$ max) and molar extinction coefficients ( $\epsilon$ ) for several common MAAs. The high molar extinction coefficients indicate their strong capacity to absorb UV radiation. Data for some molar extinction coefficients were not available in the searched literature.

## Antioxidant Properties of Mycosporine-Like Amino Acids

In addition to their direct UV-screening capabilities, MAAs exhibit significant antioxidant activity, which contributes to their overall photoprotective efficacy. Prolonged exposure to UV radiation leads to the generation of ROS, which can cause oxidative damage to cellular components such as DNA, proteins, and lipids.[3] MAAs can neutralize these harmful free radicals through various mechanisms, including hydrogen atom transfer and single electron transfer.

The antioxidant capacity of different MAAs varies depending on their chemical structure. For instance, oxo-carbonyl MAAs like mycosporine-glycine have demonstrated potent radical-scavenging activity, while some imino-MAAs have shown lower activity in certain assays.[4][5]



Mycosporine-Like Amino Acid	Assay	IC50 Value	Reference
Mycosporine-glycine	DPPH	4.23 ± 0.21 mM	[5]
Mycosporine-glycine	ABTS	pH-dependent, higher at alkaline pH	[5]
Porphyra-334	DPPH	No significant activity	[4]
Shinorine	DPPH	No significant activity	[4]
Mycosporine-2-glycine	Anti-AGEs	1.61 mM	[6]
Palythine	Collagenase Inhibition	Weak effect	[6]

Table 2: Antioxidant and Enzyme Inhibitory Activities of Selected Mycosporine-Like Amino Acids. This table presents the half-maximal inhibitory concentration (IC50) values of various MAAs in different antioxidant and enzyme inhibition assays. Lower IC50 values indicate higher potency.

## **Modulation of Cellular Signaling Pathways**

Recent research has revealed that the photoprotective effects of MAAs extend beyond their physical and chemical properties to the modulation of key cellular signaling pathways involved in inflammation and the cellular stress response.

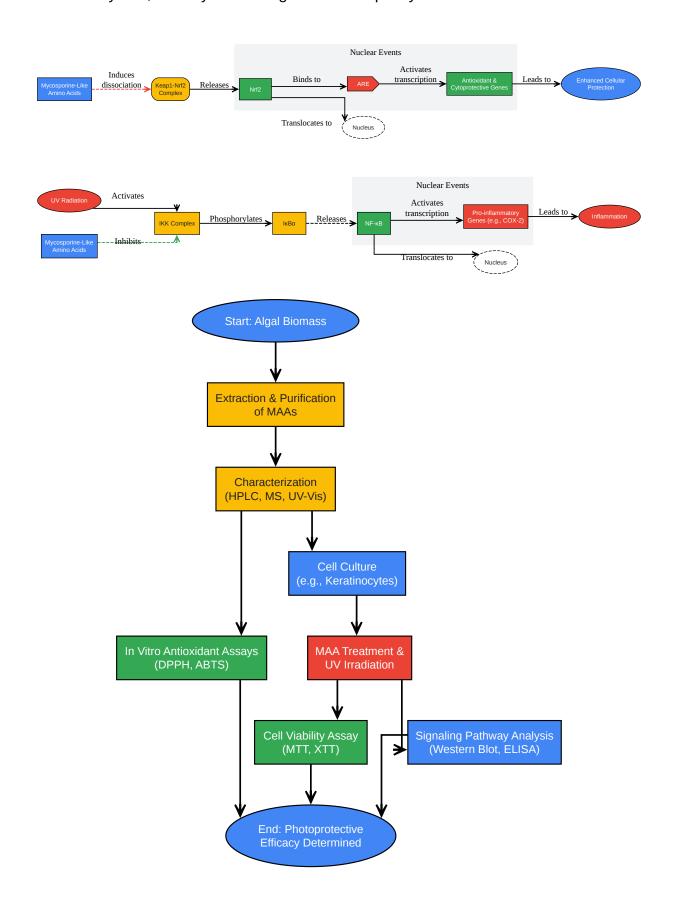
### The Keap1-Nrf2-ARE Pathway

The Kelch-like ECH-associated protein 1 (Keap1)-Nuclear factor erythroid 2-related factor 2 (Nrf2)-Antioxidant Response Element (ARE) pathway is a critical signaling cascade that regulates the expression of a wide array of antioxidant and cytoprotective genes. Under normal conditions, Nrf2 is bound to its inhibitor, Keap1, in the cytoplasm, leading to its degradation. Upon exposure to oxidative stress, Nrf2 dissociates from Keap1 and translocates to the nucleus, where it binds to the ARE in the promoter region of target genes, initiating their transcription.

Studies have shown that certain MAAs, such as porphyra-334 and shinorine, can activate the Keap1-Nrf2-ARE pathway.[7] This activation leads to the upregulation of downstream



antioxidant enzymes, thereby enhancing the cell's capacity to combat oxidative stress.





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